

Application Notes: Preparation of Voxtalisib (XL765) Stock Solution in DMSO

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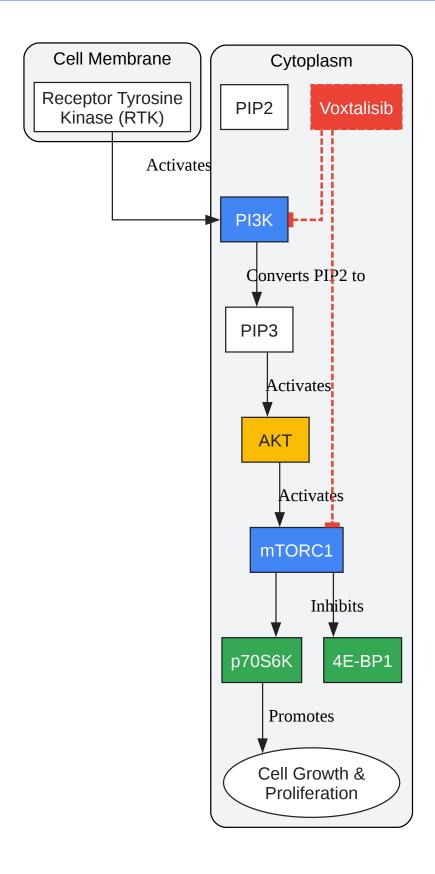
Abstract

Voxtalisib (also known as XL765 or SAR245409) is a potent, orally bioavailable dual inhibitor of phosphatidylinositol 3-kinase (PI3K) and mammalian target of rapamycin (mTOR), key components of a signaling pathway frequently dysregulated in cancer.[1][2] Accurate and consistent preparation of **Voxtalisib** stock solutions is critical for obtaining reliable and reproducible results in preclinical research. This document provides a detailed protocol for the preparation, handling, and storage of **Voxtalisib** stock solutions using dimethyl sulfoxide (DMSO) as the solvent.

Voxtalisib Signaling Pathway

Voxtalisib targets the PI3K/mTOR pathway, which is crucial for cell growth, proliferation, and survival.[1] By inhibiting both PI3K and mTOR, **Voxtalisib** can effectively shut down this signaling cascade, leading to the inhibition of tumor cell growth and induction of apoptosis.[1]





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Figure 1. Simplified PI3K/mTOR signaling pathway showing inhibition by **Voxtalisib**.



Quantitative Data Summary

The following table summarizes the key physical and chemical properties of **Voxtalisib**.

Property	Value	Citations
IUPAC Name	2-amino-8-ethyl-4-methyl-6- (1H-pyrazol-5-yl)pyrido[2,3- d]pyrimidin-7-one	[1][2]
Synonyms	XL765, SAR245409	[1][2][3]
CAS Number	934493-76-2	[1][4]
Molecular Formula	C13H14N6O	[1][3][5]
Molecular Weight	270.29 g/mol	[1][3][5]
Solubility in DMSO	≥ 10 mg/mL (≥ 37.00 mM)	[4][6]
Powder Storage	3 years at -20°C	[3]
Stock Solution Storage	2 years at -80°C or 1 year at -20°C	[4]

Experimental Protocol: Preparation of a 10 mM Voxtalisib Stock Solution

This protocol describes the preparation of a 10 mM stock solution of Voxtalisib in DMSO.

Materials and Equipment

- Voxtalisib powder (CAS: 934493-76-2)
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Analytical balance
- · Microcentrifuge tubes or amber glass vials
- · Pipettes and sterile pipette tips



- · Vortex mixer
- Water bath sonicator (optional, recommended)
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Safety Precautions

- Voxtalisib is a potent bioactive compound. Handle with care, avoiding contact with skin and eyes.
- Perform all weighing and solution preparation steps in a well-ventilated area or a chemical fume hood.
- DMSO is a powerful solvent that can facilitate the absorption of other chemicals through the skin. Always wear appropriate gloves.

Protocol Steps

- Determine Required Mass: Calculate the mass of Voxtalisib powder needed to prepare the desired volume of a 10 mM stock solution.
 - Formula: Mass (mg) = Desired Volume (mL) × 10 mM × Molecular Weight (g/mol) / 1000
 - \circ Example for 1 mL of 10 mM stock: Mass (mg) = 1 mL \times 10 mmol/L \times 270.29 g/mol \times (1 L / 1000 mL) = 2.70 mg
- Weigh Voxtalisib: Carefully weigh the calculated amount of Voxtalisib powder using an analytical balance. Transfer the powder to a sterile microcentrifuge tube or vial.
- Add DMSO: Add the desired volume of fresh, anhydrous DMSO to the vial containing the
 Voxtalisib powder. It is crucial to use newly opened or properly stored anhydrous DMSO, as
 the compound's solubility can be significantly impacted by moisture.[3][4]
- Dissolve the Compound:
 - Cap the vial securely and vortex thoroughly for 1-2 minutes.

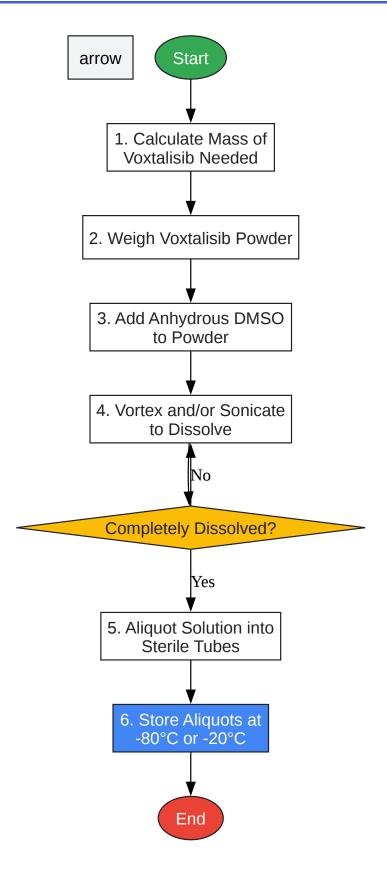


- Visually inspect the solution for any undissolved particles.
- If particles remain, sonicate the solution in a water bath for 5-10 minutes to aid dissolution.
 Gentle warming to 37°C can also be applied if necessary.[4][6]
- Aliquot for Storage: Once the Voxtalisib is completely dissolved, dispense the stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes. This practice prevents contamination and degradation from repeated freeze-thaw cycles.[3]
- Store Properly:
 - For long-term storage (up to 2 years), store the aliquots at -80°C.[4]
 - For short-term storage (up to 1 year), store at -20°C.[4]
 - Label all aliquots clearly with the compound name, concentration, solvent, and date of preparation.

Workflow for Voxtalisib Stock Solution Preparation

The following diagram illustrates the step-by-step workflow for preparing the **Voxtalisib** stock solution.





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Figure 2. Workflow diagram for **Voxtalisib** stock solution preparation in DMSO.



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